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Application Notes and Protocols for FXIa Inhibitors in Animal Models

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Compound of Interest		
Compound Name:	FXIa-IN-8	
Cat. No.:	B12405511	Get Quote

Note: Information regarding a specific inhibitor designated "**FXIa-IN-8**" is not publicly available. The following application notes and protocols are a synthesis of publicly available data on various small-molecule and biologic inhibitors of Factor XIa (FXIa) and are intended to serve as a general guide for researchers, scientists, and drug development professionals.

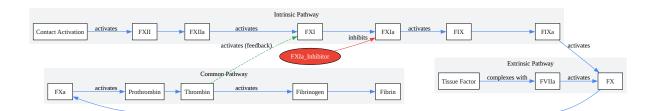
Introduction

Factor XIa (FXIa) has emerged as a promising therapeutic target for the development of novel anticoagulants. Preclinical and clinical data suggest that inhibition of FXIa can effectively prevent thrombosis with a potentially lower risk of bleeding compared to currently available anticoagulants.[1][2][3][4] This is attributed to the role of the intrinsic coagulation pathway, where FXIa is a key enzyme, in amplifying thrombin generation during pathological thrombus formation, while having a lesser role in physiological hemostasis.[3][4][5][6] These application notes provide a summary of dosing and administration strategies for FXIa inhibitors in various animal models, along with detailed experimental protocols.

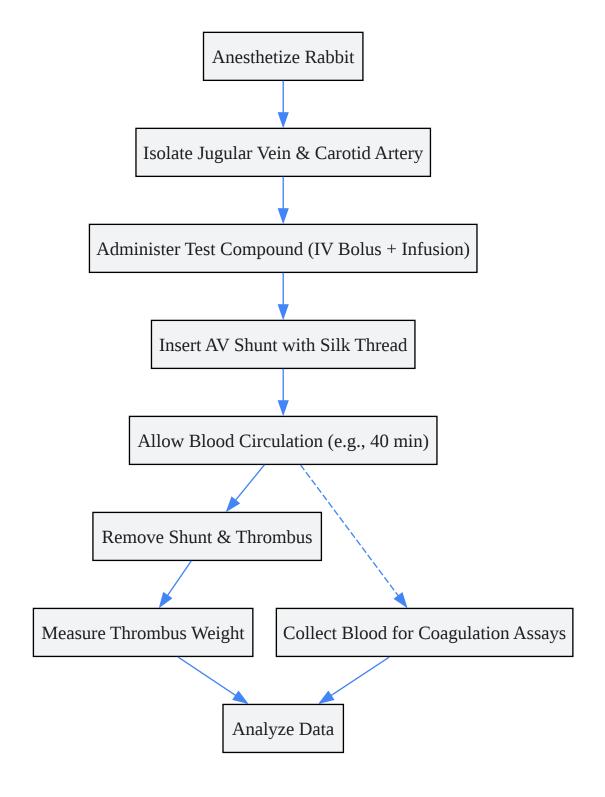
Signaling Pathway of FXIa in Coagulation

The coagulation cascade is a series of enzymatic reactions leading to the formation of a fibrin clot. It is traditionally divided into the intrinsic (contact activation) and extrinsic (tissue factor) pathways, which converge on a common pathway. FXIa is a critical serine protease in the intrinsic pathway.[6]

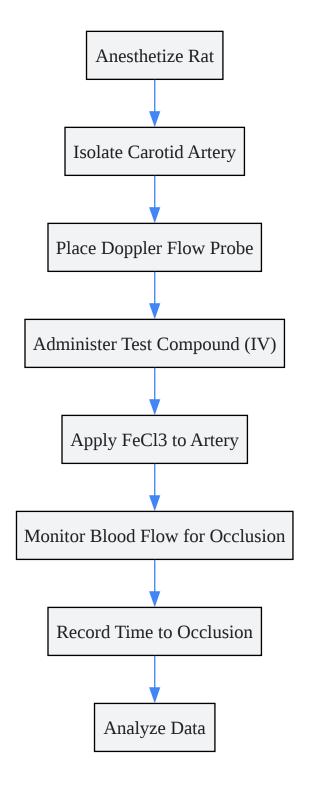












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References

- 1. Factor XI/XIa Inhibition: The Arsenal in Development for a New Therapeutic Target in Cardio- and Cerebrovascular Disease PMC [pmc.ncbi.nlm.nih.gov]
- 2. Antithrombotic Effects of the Novel Small-Molecule Factor XIa Inhibitor Milvexian in a Rabbit Arteriovenous Shunt Model of Venous Thrombosis PMC [pmc.ncbi.nlm.nih.gov]
- 3. A Factor XIa Inhibitor Engineered from Banded Krait Venom Toxin: Efficacy and Safety in Rodent Models of Arterial and Venous Thrombosis [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. A Factor XIa Inhibitor Engineered from Banded Krait Venom Toxin: Efficacy and Safety in Rodent Models of Arterial and Venous Thrombosis PMC [pmc.ncbi.nlm.nih.gov]
- 6. Recent Advances in the Discovery and Development of Factor XI/XIa Inhibitors PMC [pmc.ncbi.nlm.nih.gov]
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